

Using 2-(2-Phenoxyethoxy)benzoic acid as a PROTAC linker intermediate

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Compound of Interest

Compound Name: 2-(2-Phenoxyethoxy)benzoic acid

CAS No.: 101093-93-0

Cat. No.: B011143

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This guide details the strategic application of **2-(2-Phenoxyethoxy)benzoic acid** (CAS: 101093-93-0) as a specialized linker intermediate in Proteolysis Targeting Chimeras (PROTACs).

Unlike standard linear PEG linkers, this molecule introduces a "Rigidified Aromatic-Ether" motif. The ortho-substitution pattern on the benzoic acid creates a defined conformational kink, while the phenoxy terminal group offers a versatile handle for late-stage functionalization or lipophilic capping.

Part 1: Chemical Profile & Design Rationale

The "Goldilocks" Linker Strategy

In PROTAC design, linker composition dictates the ternary complex (POI-PROTAC-E3) stability.

- Pure PEG Linkers: High solubility but high entropy (floppy); often lead to poor cell permeability.

- Pure Alkyl/Aromatic Linkers: High rigidity and permeability but poor solubility.
- **2-(2-Phenoxyethoxy)benzoic acid**: A hybrid scaffold. The ethylene glycol spacer provides solubility, while the terminal phenyl rings add lipophilicity and restrict conformational freedom via

-stacking potential and steric locking at the ortho position.

Physicochemical Properties

Property	Value / Description	Impact on PROTAC
Formula	C	Moderate MW contribution (~258 Da). [1]
	H	
	O	
Molecular Weight	258.27 g/mol	Keeps total PROTAC MW manageable (<1000 Da).
cLogP	~3.2 - 3.5	Increases lipophilicity compared to PEG-acids (cLogP < 0), aiding membrane permeability.
H-Bond Donors/Acceptors	1 (COOH) / 4 (O)	Balanced polarity; the ether oxygens solvate well in water.
Key Structural Feature	Ortho-substituted Benzoic Acid	Induces a "turn" conformation due to intramolecular H-bonding or steric clash, reducing entropic penalty upon binding.

Part 2: Strategic Workflow & Visualization

To use this molecule as a bifunctional linker, you must utilize the Carboxylic Acid (Handle A) and functionalize the Phenoxy Ring (Handle B).



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Figure 1: Synthetic roadmap for converting the mono-acid intermediate into a bifunctional PROTAC linker.

Part 3: Experimental Protocols

Protocol A: Coupling Handle 1 (Carboxylic Acid)

Objective: Attach the linker to the first ligand (e.g., a Thalidomide derivative with a primary amine or a VHL ligand).

Reagents:

- **2-(2-Phenoxyethoxy)benzoic acid** (1.0 equiv)
- Amine-functionalized Ligand (1.0 equiv)
- HATU (1.2 equiv)
- DIPEA (3.0 equiv)
- DMF (Anhydrous)

Procedure:

- **Dissolution:** Dissolve **2-(2-Phenoxyethoxy)benzoic acid** in anhydrous DMF (0.1 M concentration).
- **Activation:** Add DIPEA followed by HATU. Stir at room temperature (RT) for 15 minutes.
Note: The solution should turn slightly yellow.

- Coupling: Add the Amine-functionalized Ligand.
- Reaction: Stir at RT for 2–4 hours. Monitor by LC-MS (Look for mass shift: Ligand + 240 Da).
- Workup: Dilute with EtOAc, wash with 1N HCl (to remove unreacted amine/DIPEA), saturated NaHCO₃, and brine. Dry over Na₂SO₄.
- Purification: Flash chromatography (typically DCM/MeOH gradient).

Protocol B: Activating Handle 2 (The Phenoxy Ring)

Context: The phenoxy group is chemically inert under standard coupling conditions. To attach the second ligand, you must introduce a functional group. Chlorosulfonation is the preferred method, creating a sulfonyl chloride that reacts with amines to form a stable sulfonamide linker.

Safety Warning: Chlorosulfonic acid is extremely corrosive and reacts violently with water. Perform in a fume hood.

Reagents:

- Intermediate from Protocol A (1.0 equiv)
- Chlorosulfonic acid () (5–10 equiv)
- DCM (Anhydrous)

Procedure:

- Preparation: Dissolve the Intermediate (from Protocol A) in anhydrous DCM at 0°C.
- Addition: Dropwise add Chlorosulfonic acid. Note: The phenoxy ring is electron-rich and will react preferentially at the para-position.

- Reaction: Stir at 0°C for 30 mins, then allow to warm to RT for 1 hour.
- Quench (Critical): Pour the reaction mixture slowly onto crushed ice. Extract immediately with DCM.
- Stabilization: Dry the organic layer with Na

SO

and concentrate under vacuum at low temperature (<30°C).

- Pause Point: The resulting Sulfonyl Chloride is unstable. Use immediately in Protocol C.

Protocol C: Final Assembly (Sulfonamide Formation)

Objective: Link the activated sulfonyl chloride to the second ligand (must contain a primary/secondary amine).

Reagents:

- Freshly prepared Sulfonyl Chloride (from Protocol B)
- Amine-Ligand 2 (1.2 equiv)
- Pyridine or TEA (excess)
- DCM or THF

Procedure:

- Dissolve Amine-Ligand 2 in DCM/Pyridine (10:1).
- Add the Sulfonyl Chloride solution dropwise at 0°C.
- Stir at RT for 2–12 hours.
- Purification: Evaporate solvents. Purify via Preparative HPLC (Reverse phase, Water/Acetonitrile + 0.1% Formic Acid).

- Note on QC: Sulfonamides are very stable. Verify the integration of the aromatic protons in NMR; the para-substitution pattern on the phenoxy ring should be evident (two doublets).

Part 4: Quality Control & Troubleshooting

NMR Characterization (Diagnostic Signals)

- Ether Linkage: Look for the ethylene glycol protons () as two triplets or a multiplet around 4.2 – 4.5 ppm.
- Benzoic Amide: If coupled correctly, the amide proton () will appear as a triplet/doublet around 7.5 – 8.5 ppm (solvent dependent).
- Phenoxy Ring:
 - Unsubstituted: Multiplet at 6.9 – 7.3 ppm.
 - Sulfonated (Para): Distinct AA'BB' system (two doublets) shifted downfield due to the electron-withdrawing group.

Common Pitfalls

Issue	Cause	Solution
Low Solubility	The aromatic rings stack aggressively.	Use DMSO/DMF for reactions; add a co-solvent (THF) during workup.
Regioselectivity	Chlorosulfonation occurs at wrong position.	Ensure the temperature is kept at 0°C. The para position on the phenoxy ether is highly favored electronically.
Hydrolysis	Sulfonyl chloride hydrolyzes before coupling.	Dry all solvents thoroughly. Minimize time between Protocol B and C.

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